

An In-depth Technical Guide to [2-(Methoxymethyl)oxan-2-yl]methanol

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Compound of Interest

Compound Name: [2-(Methoxymethyl)oxan-2-yl]methanol

CAS No.: 264891-16-9

Cat. No.: B2735999

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This guide provides a comprehensive technical overview of **[2-(Methoxymethyl)oxan-2-yl]methanol**, a notable member of the tetrahydropyran (THP) class of heterocyclic compounds. Given the significance of the THP scaffold in modern medicinal chemistry, this document serves as a crucial resource for researchers, scientists, and professionals engaged in drug discovery and development. We will delve into the core identifiers, physicochemical properties, synthesis, potential applications, and safety considerations of this specific molecule, grounding our discussion in established scientific principles and field-proven insights.

Core Identifiers and Nomenclature

To ensure clarity and precision in scientific communication, it is essential to begin with the fundamental identifiers for **[2-(Methoxymethyl)oxan-2-yl]methanol**.

Identifier	Value
CAS Number	264891-16-9
IUPAC Name	[2-(Methoxymethyl)oxan-2-yl]methanol
Synonym	(2-(methoxymethyl)tetrahydro-2H-pyran-2-yl)methanol
Molecular Formula	C ₈ H ₁₆ O ₃
Molecular Weight	160.21 g/mol

The Tetrahydropyran Scaffold: A Privileged Structure in Medicinal Chemistry

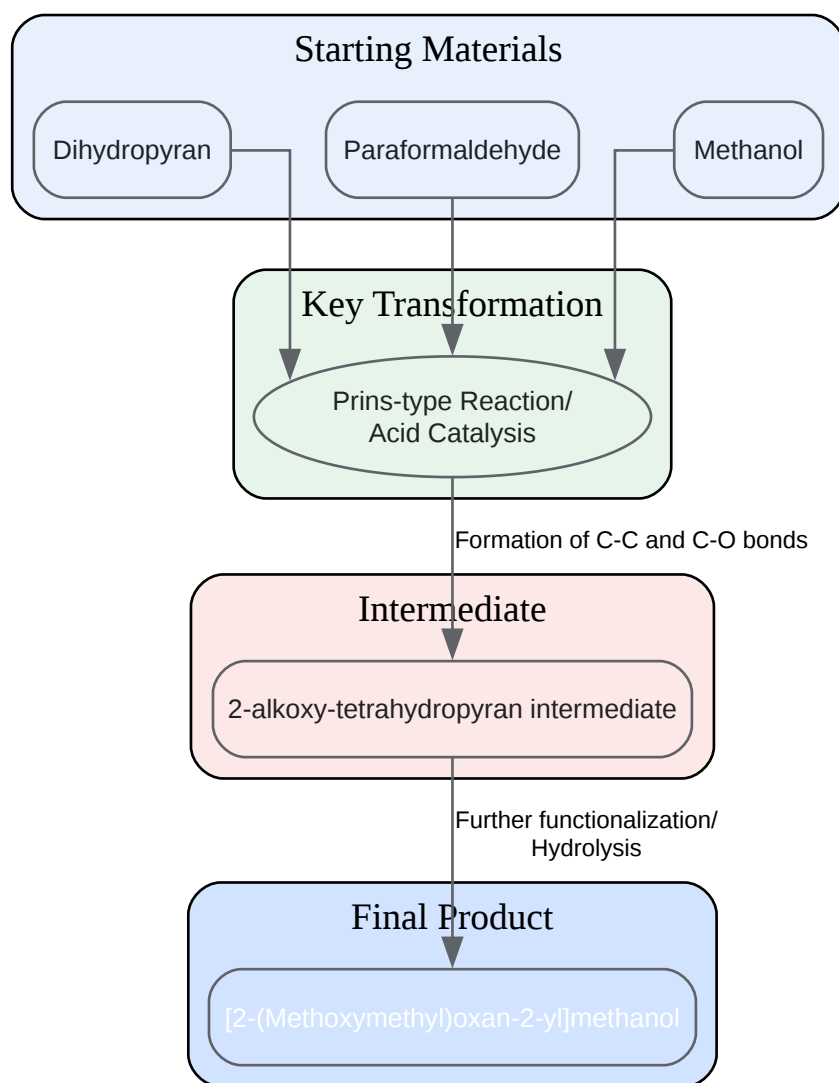
The tetrahydropyran (THP) ring is a saturated six-membered heterocycle containing one oxygen atom. This structural motif is prevalent in numerous natural products and has been extensively utilized in the design of synthetic drug candidates. The inclusion of a THP ring can significantly influence a molecule's pharmacological profile.

The THP scaffold is considered a "privileged structure" due to its ability to serve as a versatile template for the development of ligands for a variety of biological targets.^{[1][2]} Its conformational flexibility, combined with the hydrogen bond accepting capability of the ether oxygen, allows for favorable interactions within biological systems. Furthermore, the incorporation of a THP moiety can enhance the metabolic stability and pharmacokinetic properties of a drug candidate.^[3]

Synthesis and Mechanistic Considerations

While a specific, detailed synthesis protocol for **[2-(Methoxymethyl)oxan-2-yl]methanol** is not readily available in peer-reviewed literature, its structure suggests plausible synthetic routes based on established methodologies for the preparation of 2,2-disubstituted tetrahydropyrans. A logical and efficient approach would likely involve a hetero-Diels-Alder reaction or an intramolecular cyclization strategy.

A potential synthetic pathway is visualized below:



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Caption: Plausible synthetic workflow for **[2-(Methoxymethyl)oxan-2-yl]methanol**.

This proposed pathway leverages the reactivity of dihydropyran in the presence of an aldehyde (formaldehyde, generated from paraformaldehyde) and an alcohol (methanol) under acidic conditions. The reaction likely proceeds through an oxocarbenium ion intermediate, which is then trapped by the nucleophilic attack of methanol and subsequent reaction with formaldehyde. The stereochemical outcome of such reactions can often be controlled by the choice of catalyst and reaction conditions.[4]

Physicochemical Properties

Understanding the physicochemical properties of a compound is paramount for its application in research and development. While extensive experimental data for **[2-(Methoxymethyl)oxan-2-yl]methanol** is limited, we can infer some properties based on its structure and data from similar compounds.

Property	Predicted/Inferred Value	Rationale/Supporting Data
Physical State	Liquid	Smaller, non-polar molecules with similar molecular weights are often liquids at room temperature.
Boiling Point	> 150 °C	The presence of a hydroxyl group allows for hydrogen bonding, which would increase the boiling point compared to a simple ether. For comparison, 2-methoxytetrahydropyran has a boiling point of 128-129 °C. [5]
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, DMSO). Moderately soluble in water.	The ether and alcohol functionalities will confer polarity, allowing for solubility in polar solvents. The hydrocarbon backbone will limit its solubility in water.
Density	~1.0 - 1.1 g/mL	The density is expected to be slightly higher than that of water due to the oxygen content. For example, the density of 2-methoxytetrahydropyran is 0.963 g/mL. [5]

Spectroscopic Characterization

Spectroscopic analysis is essential for the structural elucidation and purity assessment of chemical compounds. Below are the expected spectroscopic signatures for **[2-(Methoxymethyl)oxan-2-yl]methanol** based on its functional groups and the analysis of related structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for the methoxy group (a singlet around 3.3-3.4 ppm), the methylene protons of the methoxymethyl group (a singlet or AB quartet), the methylene protons of the hydroxymethyl group (a singlet or AB quartet), and the protons of the tetrahydropyran ring (a series of multiplets in the range of 1.5-4.0 ppm). The protons on the carbon adjacent to the ether oxygen (C6) will be the most downfield of the ring protons.[\[6\]](#)
- ^{13}C NMR:** The carbon NMR spectrum will display distinct signals for the methoxy carbon, the carbons of the methoxymethyl and hydroxymethyl groups, and the carbons of the tetrahydropyran ring. The carbon atom at the 2-position (C2), being a quaternary center bonded to two oxygen atoms, will have a characteristic chemical shift in the range of 95-110 ppm. The other ring carbons will appear in the aliphatic region of the spectrum.[\[7\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **[2-(Methoxymethyl)oxan-2-yl]methanol** will be characterized by the following key absorption bands:

- O-H Stretch:** A broad and strong absorption band in the region of $3200\text{-}3600\text{ cm}^{-1}$ is expected due to the stretching vibration of the hydroxyl group, indicative of intermolecular hydrogen bonding.[\[8\]](#)[\[9\]](#)
- C-H Stretch:** Multiple sharp absorptions in the range of $2850\text{-}3000\text{ cm}^{-1}$ corresponding to the stretching vibrations of the C-H bonds in the alkyl groups and the tetrahydropyran ring.
- C-O Stretch:** Strong C-O stretching vibrations are anticipated in the fingerprint region, typically between $1050\text{-}1150\text{ cm}^{-1}$, characteristic of the ether and alcohol functionalities.[\[6\]](#)[\[10\]](#)

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **[2-(Methoxymethyl)oxan-2-yl]methanol** would likely show a molecular ion peak (M^+) at m/z 160. The fragmentation pattern would be expected to involve the loss of the methoxymethyl radical ($\bullet\text{CH}_2\text{OCH}_3$) or the hydroxymethyl radical ($\bullet\text{CH}_2\text{OH}$), as well as characteristic fragmentations of the tetrahydropyran ring.[\[11\]](#)

Applications in Drug Discovery and Development

As a substituted tetrahydropyran, **[2-(Methoxymethyl)oxan-2-yl]methanol** holds potential as a valuable building block in the synthesis of more complex molecules with therapeutic applications. The tetrahydropyran motif is a key component in a number of approved drugs and clinical candidates.[\[3\]](#)

The introduction of the 2-methoxymethyl and 2-hydroxymethyl substituents provides multiple points for further chemical modification, allowing for the exploration of structure-activity relationships (SAR) in a drug discovery program. The hydroxyl group can be readily converted into other functional groups or used as a handle for conjugation to other molecular fragments.

The overall physicochemical properties imparted by this scaffold, such as increased polarity and potential for improved metabolic stability, make it an attractive component for the design of novel therapeutic agents.[\[1\]](#)

Safety and Handling

While a specific material safety data sheet (MSDS) for **[2-(Methoxymethyl)oxan-2-yl]methanol** is not widely available, general precautions for handling substituted tetrahydropyrans should be observed.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses or goggles.[\[12\]](#)
- Ventilation: Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of vapors.[\[12\]](#)
- Fire Hazards: Tetrahydropyran and its derivatives are often flammable. Keep away from heat, sparks, and open flames.[\[13\]](#)

- Peroxide Formation: Ethers, including tetrahydropyrans, can form explosive peroxides upon exposure to air and light. Store in a tightly sealed container in a cool, dark place.[\[14\]](#)

It is imperative to consult the specific safety data sheet provided by the supplier before handling this compound.

Conclusion

[2-(Methoxymethyl)oxan-2-yl]methanol, with its 2,2-disubstituted tetrahydropyran core, represents a molecule of significant interest for synthetic and medicinal chemists. Its structural features and the established importance of the tetrahydropyran scaffold in drug discovery underscore its potential as a versatile building block for the creation of novel therapeutic agents. This guide has provided a foundational understanding of its identifiers, plausible synthesis, predicted properties, and potential applications, thereby equipping researchers with the necessary knowledge for its effective utilization in their scientific endeavors. Further experimental investigation into the specific biological activities and synthetic utility of this compound is warranted and encouraged.

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